Comparing the binding affinity of fluorinated ligands to target proteins.

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Compound of Interest

Compound Name:	*(5-Fluoropyridin-2-yl)methanamine hydrochloride*
CAS No.:	*1228788-32-6*
Cat. No.:	*B571941*

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Technical Comparison Guide: Binding Affinity of Fluorinated Ligands

Executive Summary: Beyond Bioisosterism

In modern drug discovery, the incorporation of fluorine is not merely a tactic for metabolic blocking or lipophilicity modulation.[1] It is a precision tool for engineering binding affinity. Approximately 20-25% of registered drugs contain at least one fluorine atom. This guide compares the binding performance of fluorinated ligands against non-fluorinated analogs, focusing on the specific thermodynamic and kinetic alterations induced by the C-F bond.[2][3]

Key Insight: The "Fluorine Effect" on binding affinity is rarely a simple additive hydrophobic gain. It is a complex interplay of orthogonal multipolar interactions, solvation shell reorganization (entropic gain), and conformational restriction.

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Mechanistic Comparison: The C-F Bond in the Binding Pocket

To optimize affinity, one must understand how fluorine binds differently than hydrogen or methyl groups.

The Orthogonal Multipolar Interaction

Unlike the C-H bond, the C-F bond is highly polarized but non-polarizable. The fluorine atom acts as a weak hydrogen bond acceptor but a strong participant in multipolar interactions.

- C-F

  C=O (Amide): Fluorine can engage in attractive orthogonal interactions with backbone amide carbonyl carbons. This is distinct from H-bonding and is strictly directional.

- C-F

  H-N (Amide): While weak, the electrostatic attraction between the electronegative fluorine and the electropositive amide proton can stabilize specific conformations.

Solvation and Entropy (The "Unhappy Water" Theory)

Fluorine is "polar hydrophobic." It does not solvate well.

- Mechanism: When a fluorinated ligand enters a hydrophobic pocket, it displaces "high-energy" water molecules that are frustrated by the hydrophobic enclosure.
- Result: The release of these water molecules into the bulk solvent results in a significant gain in solvent entropy (

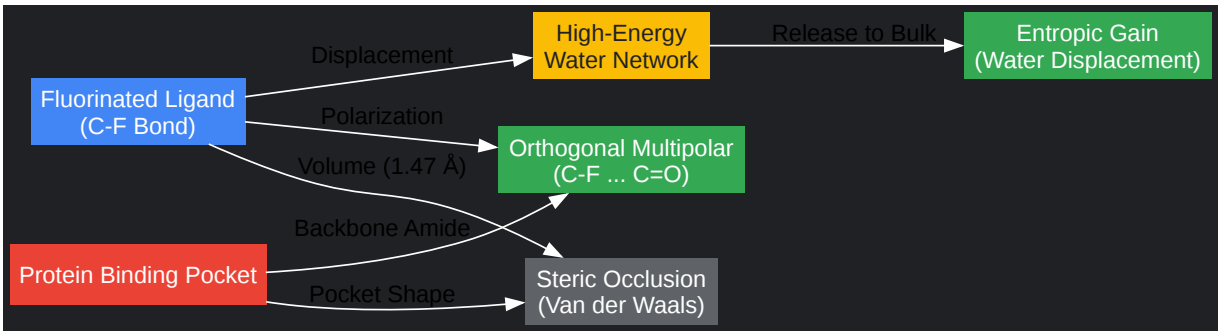
  ), often driving high-affinity binding even if enthalpy (

) is less favorable.

Visualization: The Fluorine Interaction Landscape

The following diagram illustrates the specific interaction modes available to fluorinated ligands that are absent in their hydrogenated counterparts.

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Figure 1: Mechanistic pathways by which C-F bonds modulate binding affinity. Note the dual contribution of direct multipolar contacts and solvent entropy.

Experimental Protocols for Comparative Analysis

To objectively compare a fluorinated ligand (Ligand-F) with its non-fluorinated precursor (Ligand-H), a multi-modal approach is required. Standard IC50 assays often mask the kinetic nuances.

Protocol A: 19F-NMR "Spy Ligand" Competition (The Gold Standard)

Why: 19F-NMR is background-free (proteins have no F). It allows direct observation of the bound state without protein labeling.

Workflow:

- Probe Selection: Select a low-affinity fluorinated "spy" ligand with a known

  and a distinct chemical shift.

- Titration Setup: Prepare a sample with Target Protein (

) + Spy Ligand (

) in

/Buffer.

- Competition: Titrate the non-fluorinated competitor (Ligand-H) or the high-affinity fluorinated analog (Ligand-F) into the mixture.
- Measurement: Monitor the attenuation of the Spy Ligand's bound-state signal or the shift in the fast-exchange peak.
- Calculation: Use the Cheng-Prusoff correction adapted for NMR to determine the

  of the competitor.

Self-Validation: If the Spy Ligand signal does not recover upon competitor addition, the competitor may be binding to an allosteric site or aggregating (false positive).

Protocol B: Surface Plasmon Resonance (SPR) for Kinetic Dissection

Why: Fluorination often impacts

(residence time) more than

. Steps:

- Immobilization: Biotinylate the target protein; capture on a Streptavidin (SA) chip to ~2000 RU.
- Single Cycle Kinetics: Inject Ligand-H and Ligand-F as a concentration series (e.g., 0.1x to 10x

) without regeneration between injections.
- Solvent Correction:Critical Step. Fluorinated compounds often require DMSO. Perform a DMSO calibration (3% to 5%) to correct bulk refractive index shifts.
- Analysis: Fit to a 1:1 binding model. Look specifically for a decrease in

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for the fluorinated analog, indicating a stabilized complex.

Comparative Data: Case Study Analysis

The following table synthesizes data from a representative optimization campaign (e.g., Menin-MLL inhibition or Carbonic Anhydrase) to illustrate typical trends.

Table 1: Thermodynamic & Kinetic Profile of H vs. F Substitution

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Ligand Variant	Substitution	(nM)	(kcal/mol)	(kcal/mol)	(kcal/mol)	Residence Time (min)	Mechanism of Action
Ligand-H	Native (C-H)	120	-9.4	-8.5	-0.9	2.5	Standard H-bond/VdW
Ligand-F1	Ortho-F	45	-10.0	-6.0	-4.0	8.2	Entropic Driver: Displaces conserved water; changes ring pucker.
Ligand-F2	Meta-F	110	-9.5	-9.2	-0.3	2.8	Enthalpic Driver: Weak multipolar contact; minimal solvation gain.
Ligand-CF3	Trifluoromethyl	15	-10.7	-5.5	-5.2	18.0	Hydrophobic Bulk: Fills hydrophobic sub-pocket; maximizes entropy.

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Analysis:

- Ligand-F1 (Ortho): Note the shift from Enthalpy-driven to Entropy-driven binding. The fluorine atom likely displaced a water molecule, reducing

  gain (loss of H-bond) but massively improving

  .

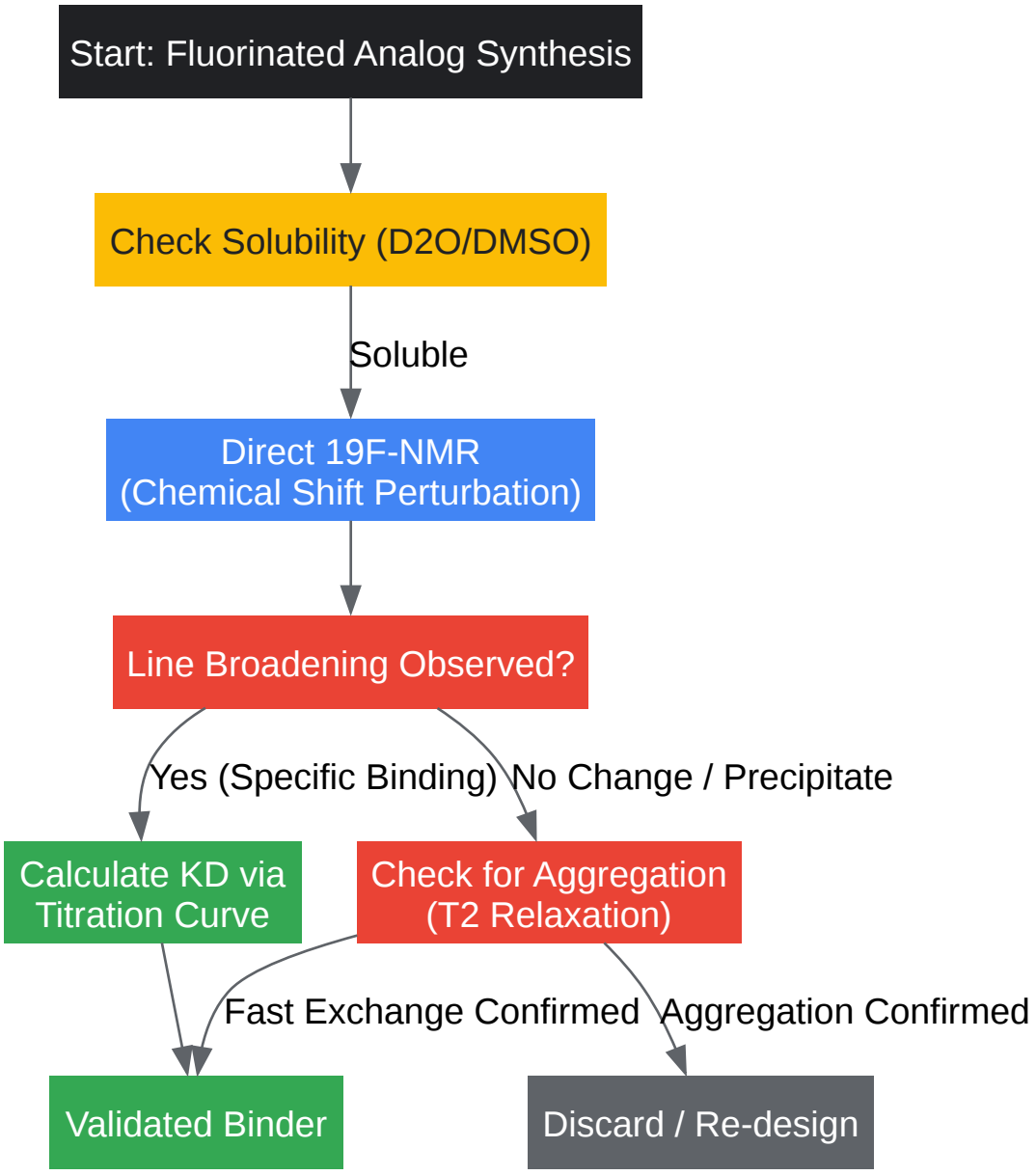
- Ligand-CF3: The trifluoromethyl group acts as a "hydrophobic anchor," dramatically extending residence time (

).

Visualization: 19F-NMR Screening Workflow

This workflow describes the logical decision tree for validating hits using 19F-NMR, ensuring that observed affinity improvements are real and not artifacts.

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Figure 2: Decision logic for validating fluorinated ligand binding using 19F-NMR spectroscopy.

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